

# Essential Safety and Operational Guide for Handling C-DIM12

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## Compound of Interest

Compound Name: C-DIM12

Cat. No.: B1668760

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **C-DIM12**. Adherence to these guidelines is critical to ensure a safe laboratory environment and the integrity of your research. **C-DIM12** is a synthetic activator of the nuclear receptor Nurr1, recognized for its anti-inflammatory and neuroprotective properties.<sup>[1]</sup> As a substance that has not yet been fully tested, cautious handling is imperative.<sup>[1]</sup>

## Chemical and Physical Properties of C-DIM12

A clear understanding of the chemical and physical properties of **C-DIM12** is fundamental for safe handling and storage. This data is summarized in the table below.

Property	Value
Chemical Name	3,3'-[(4-Chlorophenyl)methylene]bis[1H-indole]
Alternative Names	C-Dim 12, DIM-C-pPhCl
CAS Number	178946-89-9
Molecular Formula	C <sub>23</sub> H <sub>17</sub> ClN <sub>2</sub>
Molecular Weight	356.85 g/mol
Appearance	Orange powder[1] or Light yellow to brown solid[2]
Purity	≥98%
Solubility	Soluble in DMSO (up to 100 mM) and ethanol (up to 100 mM).

## Personal Protective Equipment (PPE) and Handling

Strict adherence to the following personal protective equipment (PPE) guidelines is mandatory to prevent exposure. The safety phrases associated with **C-DIM12** are direct and must be followed:

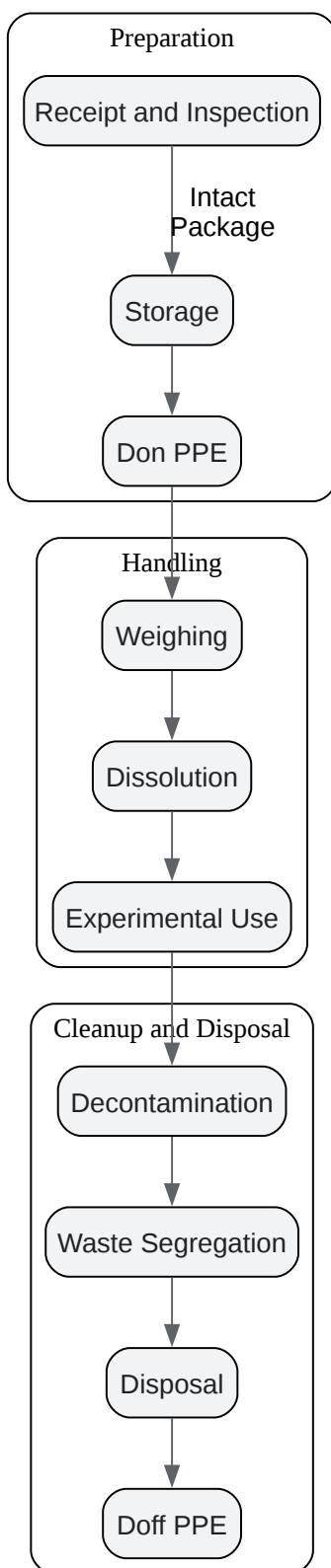
- S22: Do not breathe dust.
- S36/37/39: Wear suitable protective clothing, gloves and eye/face protection.
- S24/25: Avoid contact with skin and eyes.

## Recommended PPE:

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities or if there is a risk of splashing.	Protects against airborne particles and splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact.
Body Protection	A laboratory coat must be worn. Consider a chemical-resistant apron for additional protection when handling significant quantities.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is necessary.	Prevents inhalation of the powdered compound.

## Step-by-Step Handling and Operational Plan

Follow this workflow for the safe handling of **C-DIM12** from receipt to disposal.



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**Caption:** Workflow for Safe Handling of C-DIM12.

## Detailed Protocol:

- **Receipt and Inspection:** Upon receiving the compound, inspect the packaging for any damage. If the container is compromised, handle it as a spill and follow appropriate cleanup procedures.
- **Storage:** Store **C-DIM12** at -20°C in a tightly sealed container, protected from light. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, and protect from light.
- **Personal Protective Equipment (PPE):** Before handling, don the appropriate PPE as outlined in the table above.
- **Weighing:** Conduct weighing in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- **Dissolution:** Prepare solutions in a fume hood. **C-DIM12** is soluble in DMSO and ethanol.
- **Experimental Use:** Handle all solutions containing **C-DIM12** with the same level of precaution as the solid compound.
- **Decontamination:** Clean all work surfaces and equipment thoroughly with an appropriate solvent (e.g., 70% ethanol) after use.
- **Waste Segregation:** Segregate all **C-DIM12** waste, including contaminated consumables (e.g., pipette tips, tubes), into a clearly labeled hazardous waste container.
- **Disposal:** Dispose of **C-DIM12** waste in accordance with all local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for specific guidance.
- **PPE Doffing:** Remove PPE in the correct order to avoid cross-contamination, and wash hands thoroughly afterward.

## Signaling Pathway of C-DIM12

**C-DIM12** is a Nurr1 activator that inhibits NF-κB and cytokine expression in microglial cells. It achieves this by stabilizing nuclear corepressor proteins, which in turn reduces the binding of p65 to inflammatory gene promoters.



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**Caption: C-DIM12 Signaling Pathway.**

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## References

- 1. C-Dim 12 | Neuroprotective in Mouse Model [stressmarq.com]
- 2. medchemexpress.com [medchemexpress.com]
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